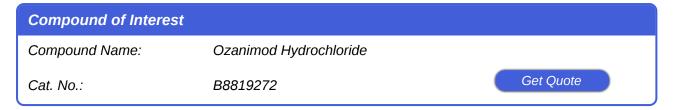


Preparing Ozanimod Hydrochloride Stock Solution in DMSO: An Application Note and Protocol

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ozanimod hydrochloride is a potent and selective sphingosine-1-phosphate (S1P) receptor modulator that binds to S1P receptor subtypes 1 (S1P1) and 5 (S1P5).[1][2][3] As an immunosuppressive agent, it is utilized in research to investigate autoimmune diseases such as multiple sclerosis and ulcerative colitis.[2][3][4] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **ozanimod hydrochloride** for in vitro studies. This document provides a detailed protocol for the preparation, storage, and handling of **ozanimod hydrochloride** stock solutions in DMSO.

Physicochemical Properties and Solubility

Ozanimod hydrochloride is a white to off-white solid.[5][6] Its molecular formula is C23H25ClN4O3, with a molecular weight of approximately 440.9 g/mol .[4][7]

Quantitative Data Summary

The solubility of **ozanimod hydrochloride** in DMSO can vary slightly depending on the source and purity of the compound, as well as the handling of DMSO, which is hygroscopic. It is crucial to use fresh, anhydrous DMSO for optimal solubility.[2][8][9]



Parameter	Value	Source
Molecular Weight	440.9 g/mol	[4]
Solubility in DMSO	44 mg/mL (99.79 mM)	[8]
≥ 29 mg/mL (71.70 mM)	[2]	
200 mg/mL (453.60 mM) with sonication	[9]	_
1 mg/mL	[3][10]	_
Appearance	White to off-white solid	

Note: The significant variation in reported solubility may be due to differences in experimental conditions (e.g., use of sonication, freshness of DMSO). Researchers should determine the optimal concentration for their specific experimental needs.

Experimental Protocol: Preparation of a 10 mM Ozanimod Hydrochloride Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **ozanimod hydrochloride** in DMSO.

Materials and Equipment

- · Ozanimod hydrochloride powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- · Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Calibrated analytical balance
- Pipettes and sterile pipette tips



• Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure

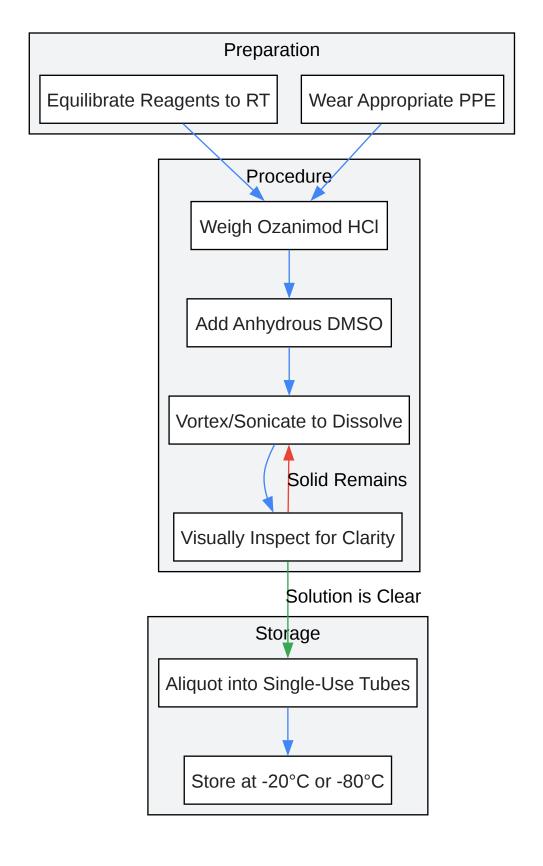
- Preparation: Don appropriate PPE. Ensure the work area is clean and well-ventilated. Allow
 the ozanimod hydrochloride powder and anhydrous DMSO to equilibrate to room
 temperature before opening to prevent moisture condensation.
- Weighing: Accurately weigh the desired amount of ozanimod hydrochloride powder using a
 calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh
 4.409 mg of ozanimod hydrochloride (Molecular Weight = 440.9 g/mol).
- Dissolution:
 - Add the weighed ozanimod hydrochloride powder to a sterile microcentrifuge tube or amber glass vial.
 - Add the calculated volume of anhydrous DMSO. For a 10 mM solution with 4.409 mg of powder, add 1 mL of DMSO.
 - Cap the tube/vial securely.
- Mixing:
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure all solid has dissolved.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 5-10 minutes.
- Storage:
 - Once fully dissolved, the stock solution is ready for use or storage.
 - For short-term storage (days to weeks), store the solution at 4°C.[7]



For long-term storage (months), aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C.[9][11] Stock solutions in DMSO are reported to be stable for up to 1 month at -20°C and up to 6 months at -80°C. [9][11]

Visualizations Experimental Workflow



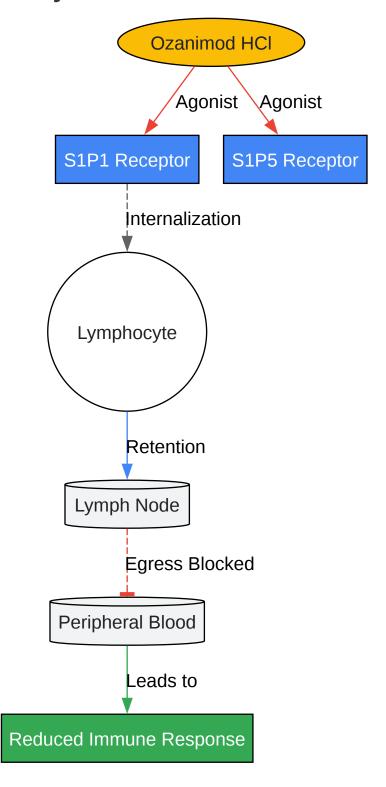


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Caption: Workflow for preparing **ozanimod hydrochloride** stock solution.



Signaling Pathway



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Caption: Ozanimod's mechanism of action on S1P receptors.



Safety Precautions

- Handle **ozanimod hydrochloride** in a well-ventilated area, avoiding dust formation.[12]
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.[12][13]
- Avoid inhalation, ingestion, and contact with skin and eyes.[11][13]
- In case of accidental contact, wash the affected area thoroughly with water.[13]
- Consult the Safety Data Sheet (SDS) for complete safety information.[11]

Conclusion

This application note provides a comprehensive guide for the preparation of **ozanimod hydrochloride** stock solutions in DMSO. By following this detailed protocol and adhering to the safety precautions, researchers can ensure the preparation of accurate and stable stock solutions for their experimental needs, leading to more reliable and reproducible results in the study of S1P receptor modulation.

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